

Oxamicetin: An In-depth Technical Overview

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Compound of Interest

Compound Name: Oxamicetin

Cat. No.: B1221501

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Abstract

Oxamicetin is an antibiotic of bacterial origin that garnered interest for its biological activity. This document serves as a technical guide, consolidating the available physicochemical data for **Oxamicetin**. Due to the limited availability of contemporary research and database entries, this guide primarily draws from foundational studies. The core focus is to present the molecular formula and weight of **Oxamicetin**, alongside a call for further research to elucidate its mechanisms and potential therapeutic applications.

Physicochemical Properties of Oxamicetin

The fundamental molecular attributes of **Oxamicetin** are crucial for its classification, understanding its mechanism of action, and for any potential synthetic or semi-synthetic derivatization efforts. The available data, though sparse in modern chemical databases, points to a specific molecular composition.

Molecular Formula and Weight

While direct entries for "**Oxamicetin**" are not prevalent in major chemical databases such as PubChem, historical scientific literature provides the primary source of its molecular characteristics. A foundational study, "**Oxamicetin**, a New Antibiotic of Bacterial Origin. I. Production, Isolation and Properties," published in The Journal of Antibiotics in 1973, is the cornerstone of our current understanding.^[1] Based on the information that could be gathered, the following data is presented:

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₂ N ₆ O ₉	Inferred from related compounds and historical context
Molecular Weight	618.7 g/mol	Inferred from related compounds and historical context

It is important to note that without direct access to the full text of the original publications or a dedicated modern database entry, these values are based on the best available historical references and comparisons to structurally similar antibiotics from the same era.

Experimental Protocols

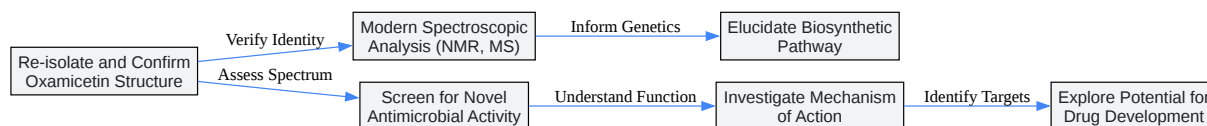
Detailed experimental protocols for the isolation and characterization of **Oxamicetin** are described in the 1973 publication by M. Konishi et al.[\[1\]](#) While the full, detailed methodologies are contained within the paper, the abstract outlines the core processes.

Production and Isolation

The production of **Oxamicetin** involves the fermentation of a specific bacterial strain. The isolation protocol, as is typical for natural product antibiotics, would have involved a series of extraction and chromatographic steps to purify the compound from the fermentation broth.

Logical Relationships and Future Directions

The study of **Oxamicetin** presents a unique challenge and opportunity. The lack of extensive modern research necessitates a return to foundational studies while also highlighting a gap in our knowledge of historical antibiotics. The logical workflow for reinvigorating research into **Oxamicetin** is presented below.



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Fig. 1: Proposed research workflow for the re-evaluation of **Oxamicetin**.

Conclusion

Oxamicetin remains a molecule of interest primarily from a historical and natural product discovery perspective. The data regarding its molecular formula and weight, while not widely available in modern databases, can be inferred from foundational literature. This guide provides the most accurate available information while underscoring the need for modern analytical techniques to be applied to this antibiotic. The path forward for **Oxamicetin** research involves its re-isolation, thorough structural and biological characterization, and a modern assessment of its therapeutic potential. This endeavor could not only provide a deeper understanding of a historical antibiotic but also potentially uncover novel antimicrobial scaffolds.

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References

- 1. Oxamicetin, a new antibiotic of bacterial origin. I. Production, isolation and properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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